

An In-depth Technical Guide on 9-Bromo-10-(naphthalen-1-yl)anthracene

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Compound of Interest

Compound Name: 9-Bromo-10-(naphthalen-1-yl)anthracene

Cat. No.: B1287187

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and structural characteristics of **9-Bromo-10-(naphthalen-1-yl)anthracene**. While a definitive single-crystal X-ray structure for this specific compound is not publicly available, this document compiles relevant data, including the crystallographic information for a closely related analogue, 9-Bromo-10-[4-(1-naphthyl)phenyl]anthracene. Detailed experimental protocols for the synthesis of **9-Bromo-10-(naphthalen-1-yl)anthracene** via a Suzuki-Miyaura cross-coupling reaction are presented, based on established methodologies for similar aromatic compounds. This guide is intended to serve as a valuable resource for researchers in the fields of materials science, organic synthesis, and medicinal chemistry.

Introduction

9-Bromo-10-(naphthalen-1-yl)anthracene is a polycyclic aromatic hydrocarbon (PAH) featuring a bulky naphthalene substituent on the anthracene core. Such molecules are of significant interest due to their unique photophysical and electronic properties, which make them potential candidates for applications in organic light-emitting diodes (OLEDs), organic field-effect transistors (OFETs), and as fluorescent probes. The presence of a bromine atom also provides a reactive handle for further functionalization, allowing for the synthesis of more complex molecular architectures.

Physicochemical Properties

A summary of the known physicochemical properties of **9-Bromo-10-(naphthalen-1-yl)anthracene** is presented in the table below.

Property	Value	Reference
CAS Number	400607-04-7	[1] [2]
Molecular Formula	C ₂₄ H ₁₅ Br	[1]
Molecular Weight	383.29 g/mol	[1]
Appearance	Light orange to yellow to green powder/crystal	[3]
Melting Point	177.0 - 181.0 °C	[2] [4]
Boiling Point	508.0 ± 19.0 °C at 760 mmHg	[4]
Purity	>98.0% (GC)	[3]

Crystal Structure

As of the latest search, a publicly available, experimentally determined single-crystal X-ray diffraction structure for **9-Bromo-10-(naphthalen-1-yl)anthracene** has not been deposited in crystallographic databases such as the Cambridge Crystallographic Data Centre (CCDC) or the Crystallography Open Database (COD).

Crystallographic Data of a Related Compound: 9-Bromo-10-[4-(1-naphthyl)phenyl]anthracene

For comparative purposes, the crystallographic data for the closely related compound, 9-Bromo-10-[4-(1-naphthyl)phenyl]anthracene (COD ID: 4516901), is presented below. It is important to note the presence of an additional phenyl spacer in this analogue, which will influence the crystal packing and molecular conformation.

Parameter	Value
Chemical Formula	C ₃₀ H ₁₉ Br
Crystal System	Monoclinic
Space Group	P 1 2 ₁ /c 1
a (Å)	15.892
b (Å)	7.5837
c (Å)	17.555
α (°)	90
β (°)	90.64
γ (°)	90
Volume (Å ³)	2115.3
Z	4

Synthesis

The most common and efficient method for the synthesis of **9-Bromo-10-(naphthalen-1-yl)anthracene** is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction forms a carbon-carbon bond between an organoborane (naphthalene-1-boronic acid) and an organohalide (9,10-dibromoanthracene).

Proposed Synthetic Workflow

The synthesis of **9-Bromo-10-(naphthalen-1-yl)anthracene** can be conceptualized in the following workflow:



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Caption: Synthetic workflow for **9-Bromo-10-(naphthalen-1-yl)anthracene**.

Detailed Experimental Protocol

This protocol is based on general procedures for Suzuki-Miyaura cross-coupling reactions of bromoanthracenes.

Materials:

- 9,10-Dibromoanthracene
- Naphthalene-1-boronic acid
- Tetrakis(triphenylphosphine)palladium(0) $[\text{Pd}(\text{PPh}_3)_4]$
- Potassium carbonate (K_2CO_3)
- Toluene (anhydrous)
- Ethanol
- Deionized water
- Dichloromethane (DCM)
- Hexane
- Magnesium sulfate (MgSO_4)

- Silica gel for column chromatography

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating mantle
- Inert gas supply (Nitrogen or Argon)
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography

Procedure:

- Reaction Setup:
 - To a dry round-bottom flask, add 9,10-dibromoanthracene (1.0 eq), naphthalene-1-boronic acid (1.1 eq), and potassium carbonate (2.5 eq).
 - Add the palladium catalyst, tetrakis(triphenylphosphine)palladium(0) (0.05 eq).
 - The flask is evacuated and backfilled with an inert gas (nitrogen or argon) three times to ensure an inert atmosphere.
 - Add anhydrous toluene and ethanol in a 4:1 ratio to the flask.
- Reaction:
 - The reaction mixture is stirred and heated to reflux (approximately 90-100 °C) under an inert atmosphere.
 - The progress of the reaction is monitored by thin-layer chromatography (TLC).

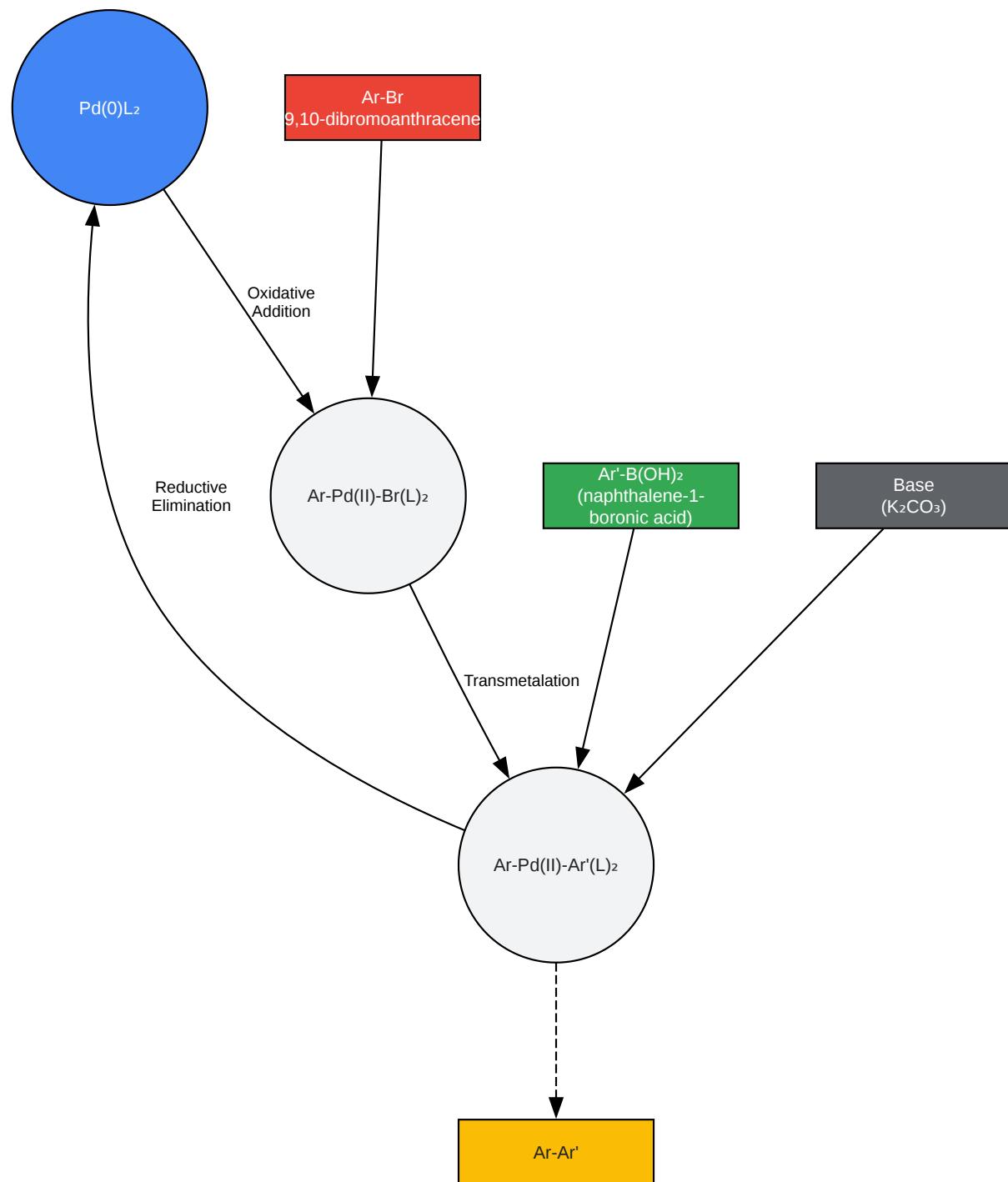
- Workup:
 - Once the reaction is complete, the mixture is cooled to room temperature.
 - The solvent is removed under reduced pressure using a rotary evaporator.
 - The residue is partitioned between dichloromethane and deionized water.
 - The aqueous layer is extracted twice more with dichloromethane.
 - The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- Purification:
 - The solvent from the organic layer is evaporated to yield the crude product.
 - The crude product is purified by column chromatography on silica gel using a hexane/dichloromethane gradient as the eluent to afford **9-Bromo-10-(naphthalen-1-yl)anthracene** as a solid.

Signaling Pathways and Biological Activity

There is currently no available literature detailing the interaction of **9-Bromo-10-(naphthalen-1-yl)anthracene** with any specific signaling pathways or its biological activity. Compounds of this class are primarily investigated for their materials science applications.

Logical Relationships in Synthesis

The core of the synthesis is the Suzuki-Miyaura catalytic cycle, which illustrates the logical relationship between the reactants, catalyst, and product.

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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Conclusion

9-Bromo-10-(naphthalen-1-yl)anthracene is a valuable compound in the field of organic materials science. While its complete solid-state structural characterization remains to be publicly reported, this guide provides the essential information regarding its synthesis and known properties. The detailed synthetic protocol based on the Suzuki-Miyaura reaction offers a reliable method for its preparation, enabling further research into its potential applications. Future work should focus on obtaining single crystals and performing X-ray diffraction analysis to elucidate its precise molecular structure and packing in the solid state.

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